

3-Bromo-2,6-difluorostyrene: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-2,6-difluorostyrene

Cat. No.: B15205342

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of **3-Bromo-2,6-difluorostyrene**, a fluorinated styrene derivative of interest to researchers in medicinal chemistry and materials science. This document consolidates key chemical identifiers, a detailed experimental protocol for its synthesis, and a discussion of its potential applications in drug development based on the established roles of analogous compounds.

Core Chemical Identifiers

A summary of the key chemical identifiers for **3-Bromo-2,6-difluorostyrene** is presented in the table below for easy reference.

Identifier	Value
CAS Number	1118918-41-4 ^[1]
IUPAC Name	1-Bromo-3-ethenyl-2,4-difluorobenzene
Chemical Formula	C ₈ H ₅ BrF ₂
Molecular Weight	219.03 g/mol
Canonical SMILES	<chem>C=CC1=C(F)C=CC(Br)=C1F</chem>

Synthesis of 3-Bromo-2,6-difluorostyrene

The synthesis of **3-Bromo-2,6-difluorostyrene** can be achieved via a Wittig reaction from its corresponding aldehyde, 3-Bromo-2,6-difluorobenzaldehyde. A plausible and efficient method is a solventless Wittig olefination, adapted from a general procedure for fluorinated benzaldehydes.^[1]

Experimental Protocol: Solventless Wittig Olefination

Materials:

- 3-Bromo-2,6-difluorobenzaldehyde
- Methyltriphenylphosphonium bromide
- Potassium tert-butoxide
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

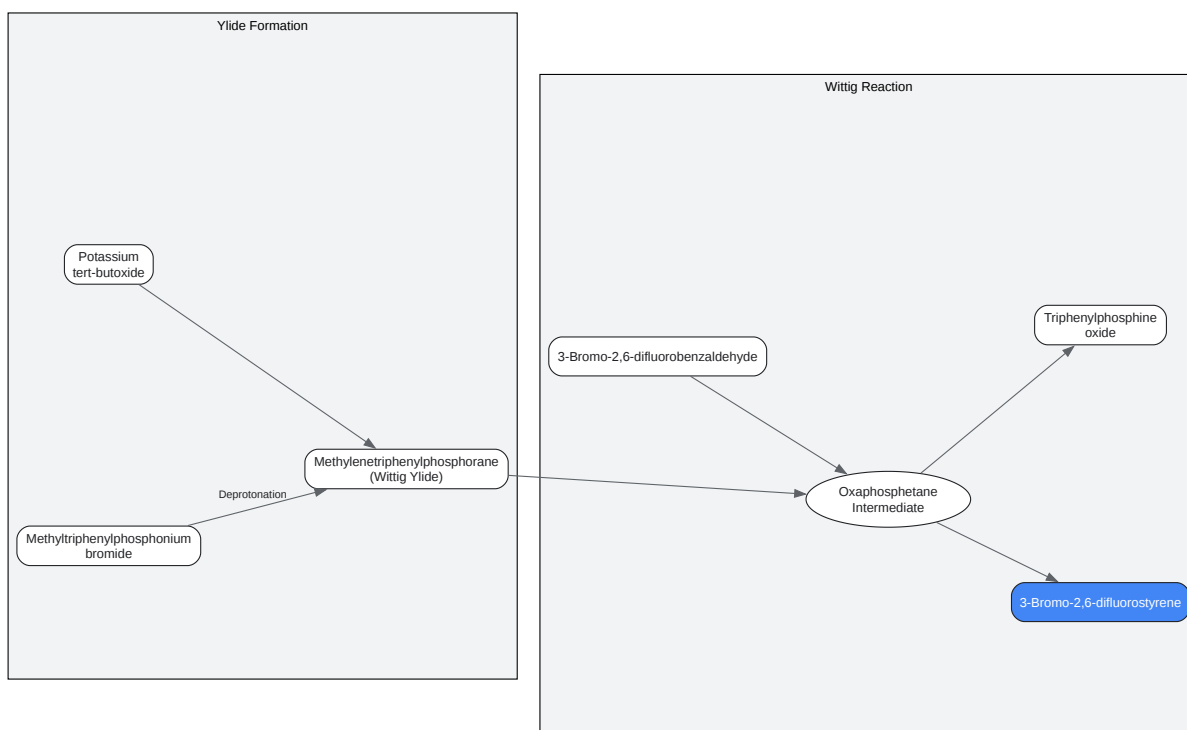
Procedure:

- **Ylide Preparation:** In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend methyltriphenylphosphonium bromide in anhydrous diethyl ether or THF. Cool the suspension to 0 °C in an ice bath. Add potassium tert-butoxide portion-wise with stirring. Allow the mixture to warm to room temperature and stir for 1-2 hours. The formation of a yellow to orange precipitate of the phosphonium ylide will be observed.
- **Wittig Reaction:** To the freshly prepared ylide, add 3-Bromo-2,6-difluorobenzaldehyde dropwise, either neat or as a solution in a minimal amount of anhydrous solvent.

- **Reaction Monitoring and Work-up:** The reaction progress can be monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is quenched by the addition of water. The aqueous layer is extracted with diethyl ether or ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **3-Bromo-2,6-difluorostyrene**.

Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **3-Bromo-2,6-difluorostyrene** from its benzaldehyde precursor via the Wittig reaction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [3-Bromo-2,6-difluorostyrene: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15205342#3-bromo-2-6-difluorostyrene-cas-number-and-identifiers\]](https://www.benchchem.com/product/b15205342#3-bromo-2-6-difluorostyrene-cas-number-and-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com